

Personal protective equipment for handling Undec-2-ene-1,4-diol

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Compound of Interest

Compound Name: Undec-2-ene-1,4-diol

Cat. No.: B14532667

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Essential Safety and Handling Guide for Undec-2-ene-1,4-diol

Disclaimer: No specific Safety Data Sheet (SDS) for **Undec-2-ene-1,4-diol** was found. The following guidance is based on the safety profiles of structurally similar chemicals, such as shorter-chain unsaturated diols. It is imperative to conduct a thorough risk assessment for your specific laboratory conditions before handling this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Undec-2-ene-1,4-diol**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on the known hazards of similar unsaturated diols.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **Undec-2-ene-1,4-diol**. The following PPE is recommended to minimize exposure and ensure personal safety.

1. Eye and Face Protection:

- Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]

- In situations with a higher risk of splashing, a face shield should be used in addition to safety goggles.

2. Skin Protection:

- **Gloves:** Wear appropriate chemical-resistant gloves.[1] Nitrile or neoprene gloves are generally recommended for handling diols, but it is crucial to check the glove manufacturer's compatibility chart for the specific chemical or a suitable analogue. Dispose of contaminated gloves after use.[2]
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to prevent skin contact.[3] For larger quantities or tasks with a higher risk of exposure, chemical-resistant coveralls may be necessary.

3. Respiratory Protection:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any potential vapors or aerosols.[4]
- If engineering controls are insufficient or if irritation is experienced, a NIOSH/MSHA-approved respirator should be used in accordance with OSHA's respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1][4]

Operational and Disposal Plans

Handling Procedures:

- **Engineering Controls:** Always handle **Undec-2-ene-1,4-diol** in a well-ventilated area.[3] An eyewash station and safety shower must be readily accessible in the immediate work area.[1][3]
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical and before eating, drinking, or smoking.[5]
- **Spill Management:** In the event of a spill, evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[4\]](#)

Disposal Plan:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Chemical waste should be collected in a designated, labeled, and sealed container.
- Do not dispose of down the drain or with general laboratory trash.[\[5\]](#)

Quantitative Data for a Structurally Related Compound

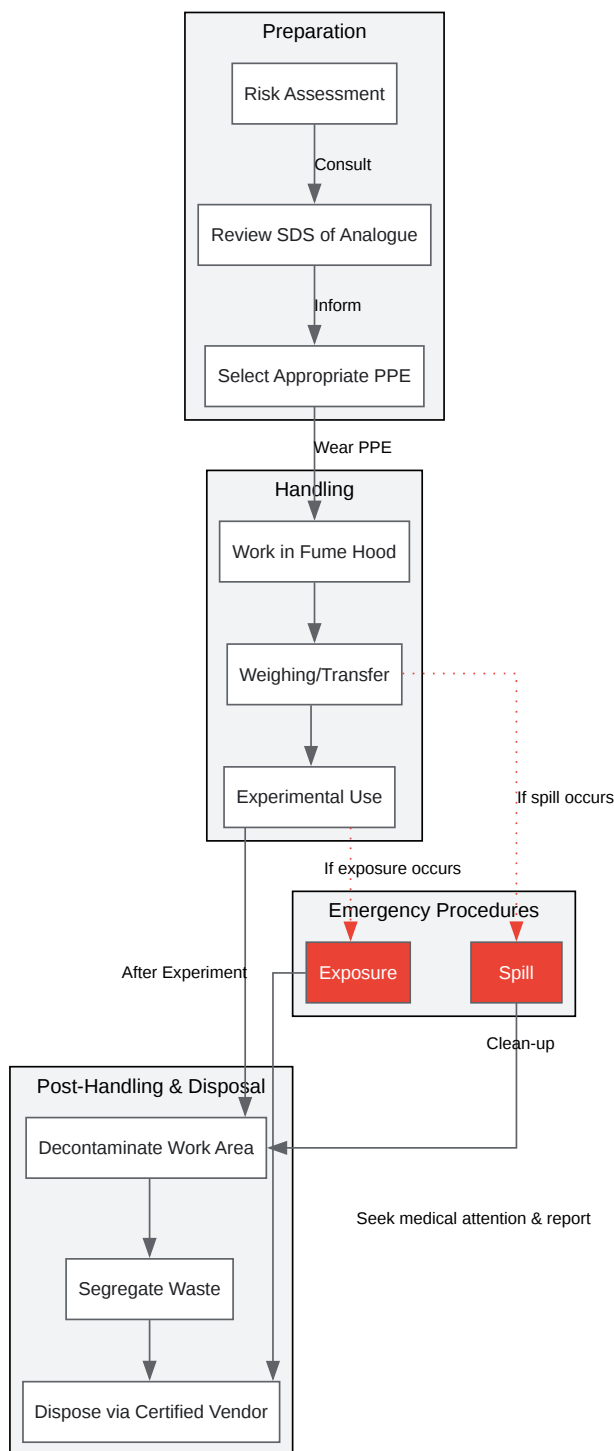
As no specific data for **Undec-2-ene-1,4-diol** is available, the following table for a related compound, **cis-2-Butene-1,4-diol**, is provided for illustrative purposes.

Property	Value	Source
Molecular Formula	C ₄ H ₈ O ₂	[1]
Molecular Weight	88.11 g/mol	[1]
Boiling Point	235 °C (455 °F)	[6]
Melting Point	7 °C (44.6 °F)	[6]
Specific Gravity	1.070	[1]

Experimental Workflow for Safe Handling

The following diagram outlines the key steps and decision points for safely handling **Undec-2-ene-1,4-diol** in a laboratory setting.

Safe Handling Workflow for Undec-2-ene-1,4-diol

[Click to download full resolution via product page](#)Caption: Logical workflow for safe handling of **Undec-2-ene-1,4-diol**.

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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. cloudfront.zoro.com [cloudfront.zoro.com]
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